

Antifungal Agent 91: A Dihydroflavonol with Potential for Antifungal Applications

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Compound of Interest

Compound Name: *Antifungal agent 91*

Cat. No.: *B12381082*

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Initial research has identified **Antifungal Agent 91**, a dihydroflavonol isolated from the leaves of *Artocarpus elasticus*, as a compound with demonstrated antifungal properties. This agent also exhibits inhibitory activity against protein tyrosine phosphatase 1B (PTP1B), with a reported IC₅₀ value of 0.17 μ M.

Despite its identification and initial characterization, a comprehensive search of publicly available scientific literature and databases has revealed a significant gap in the specific data required to develop detailed application notes and protocols for its use in antifungal diagnostics.

Summary of Available Data

While "**antifungal agent 91**" is known to possess antifungal activity, specific quantitative data, such as Minimum Inhibitory Concentration (MIC) values against key fungal pathogens like *Candida albicans* and *Aspergillus fumigatus*, are not available in the public domain. This lack of specific efficacy data prevents the formulation of detailed protocols for its application in diagnostic assays.

The following table summarizes the currently known properties of **Antifungal Agent 91**:

Property	Value/Description	Citation
Compound Type	Dihydroflavonol	
Source	Leaves of Artocarpus elasticus	
Reported Activity	Antifungal, PTP1B inhibitor	
IC50 (PTP1B)	0.17 μ M	

Unexplored Areas and Future Research Directions

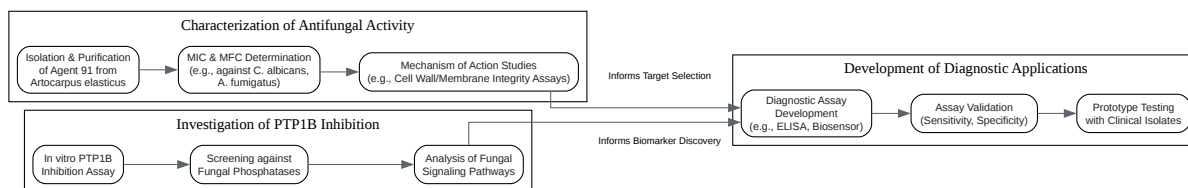
The connection between the PTP1B inhibitory mechanism of **Antifungal Agent 91** and its antifungal effect remains an area for further investigation. Understanding this relationship is crucial for elucidating its mode of action and for the rational design of diagnostic tools.

To enable the development of detailed application notes and protocols for researchers, scientists, and drug development professionals, future research should focus on:

- Determining the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of **Antifungal Agent 91** against a broad panel of clinically relevant fungal species.
- Investigating the mechanism of antifungal action, including its potential effects on fungal cell wall integrity, membrane permeability, and essential enzymatic pathways.
- Exploring the link between PTP1B inhibition and antifungal activity. This could involve studies on fungal phosphatases or related signaling pathways.
- Developing and validating diagnostic assays based on the unique properties of **Antifungal Agent 91**. This could include enzyme-linked immunosorbent assays (ELISAs), fluorescent probes, or other biosensor-based technologies.

Proposed Experimental Workflow for Future Investigations

The following diagram outlines a logical workflow for future research aimed at characterizing the antifungal properties of Agent 91 and exploring its diagnostic potential.



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Caption: Proposed research workflow for **Antifungal Agent 91**.

Due to the absence of specific quantitative data and detailed experimental protocols in the current body of scientific literature, it is not feasible to provide the comprehensive Application Notes and Protocols as initially requested. The information presented here summarizes the current state of knowledge and outlines a clear path for future research that would be necessary to generate the data required for such documentation. Further experimental validation is essential to unlock the full potential of **Antifungal Agent 91** in the development of new antifungal diagnostics.

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